

Technical Support Center: 3-Hydroxyacyl-CoA Dehydrogenase (HADH) Spectrophotometric Assay

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Compound of Interest

Compound Name: (3R,10Z,13Z,16Z,19Z,22Z,25Z)-3-hydroxyoctacosahexaenoyl-CoA

Cat. No.: B15545715

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Introduction: The Principle of the HADH Assay

Welcome to the technical support center for the 3-hydroxyacyl-CoA dehydrogenase (HADH) spectrophotometric assay. As a Senior Application Scientist, my goal is to provide you with the in-depth technical and practical insights needed to ensure your HADH assays are robust, reproducible, and reliable.

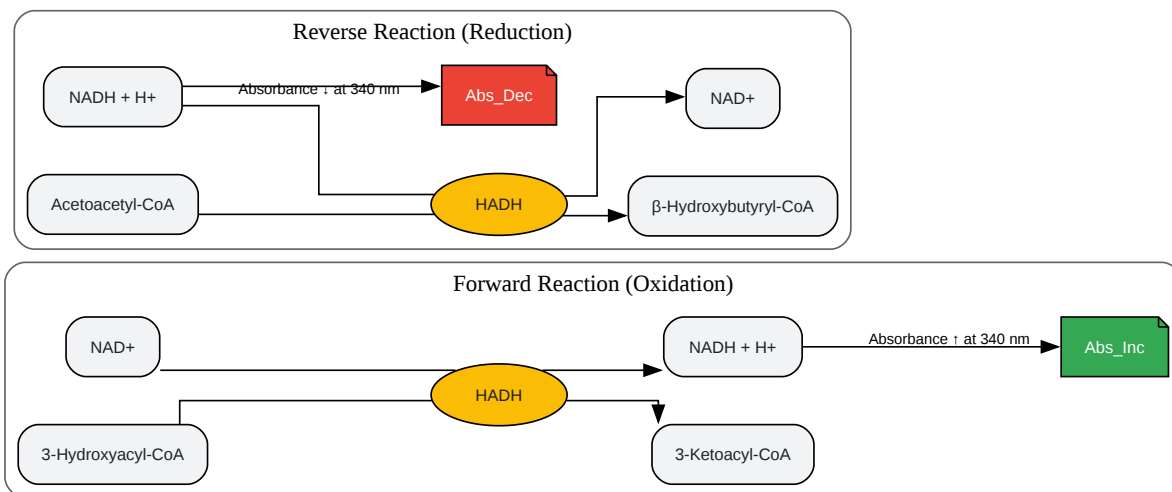
The HADH assay is a classic enzyme kinetics experiment used to measure the activity of 3-hydroxyacyl-CoA dehydrogenase (EC 1.1.1.35). This enzyme plays a crucial role in the beta-oxidation of fatty acids. The assay's principle is based on monitoring the change in absorbance at 340 nm.^[1]

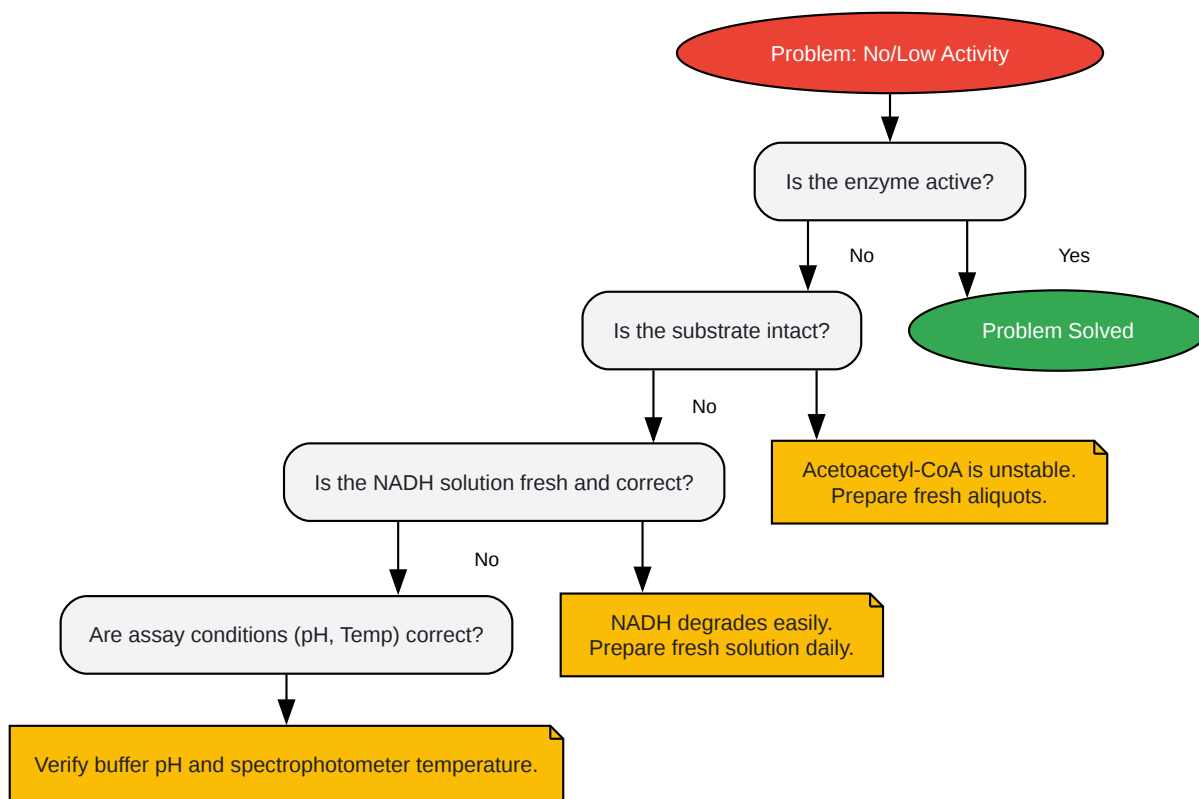
There are two common directions for this assay:

- **Forward Reaction (Oxidation):** Measures the HADH-catalyzed oxidation of a 3-hydroxyacyl-CoA substrate to a 3-ketoacyl-CoA, which involves the reduction of NAD⁺ to NADH. The production of NADH leads to an increase in absorbance at 340 nm.^[2]
- **Reverse Reaction (Reduction):** Measures the HADH-catalyzed reduction of a 3-ketoacyl-CoA substrate (like acetoacetyl-CoA) to a 3-hydroxyacyl-CoA, which involves the oxidation of NADH to NAD⁺. The consumption of NADH leads to a decrease in absorbance at 340 nm.^[3]

The rate of change in absorbance at 340 nm is directly proportional to the HADH enzyme activity. This relationship is quantified using the Beer-Lambert law, where the molar extinction coefficient for NADH at 340 nm is $6220 \text{ M}^{-1}\text{cm}^{-1}$.[\[2\]](#)

Visualizing the HADH Assay Principle





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References

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